

improving solubility of ceftaroline anhydrous base in DMSO

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Compound of Interest

Compound Name: *Ceftaroline anhydrous base*

Cat. No.: *B15191866*

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Technical Support Center: Ceftaroline Anhydrous Base

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in successfully dissolving and using **ceftaroline anhydrous base** in their experiments, with a specific focus on DMSO as a solvent.

Frequently Asked Questions (FAQs)

Q1: What is the difference between ceftaroline fosamil and **ceftaroline anhydrous base**?

A1: Ceftaroline fosamil is the water-soluble prodrug of ceftaroline.^{[1][2]} In the body, it is rapidly converted by plasma phosphatases into its active form, ceftaroline, which exhibits antibacterial activity.^{[1][3]} **Ceftaroline anhydrous base** is the active form of the drug and has lower aqueous solubility.^[4]

Q2: Is DMSO a suitable solvent for **ceftaroline anhydrous base**?

A2: Yes, DMSO is a suitable solvent for dissolving **ceftaroline anhydrous base** for in vitro studies. It has been used for dissolving ceftaroline for analytical purposes such as LC-MS analysis.^[4] While specific solubility data for the anhydrous base is not readily available, the related prodrug, ceftaroline fosamil, is soluble in DMSO at 73 mg/mL (98.02 mM).^[5]

Q3: What is the mechanism of action of ceftaroline?

A3: Ceftaroline is a fifth-generation cephalosporin antibiotic.[6] Its bactericidal effect is achieved by inhibiting the synthesis of the bacterial cell wall.[1] It binds to penicillin-binding proteins (PBPs), which are essential enzymes in the formation of the peptidoglycan layer of the cell wall.[1][7] Notably, ceftaroline has a high affinity for PBP2a in Methicillin-resistant *Staphylococcus aureus* (MRSA), making it effective against this resistant strain.[1][6] This binding disrupts cell wall synthesis, leading to cell lysis and bacterial death.[3][7]

Q4: Can I use water to dissolve **ceftaroline anhydrous base**?

A4: **Ceftaroline anhydrous base** is poorly soluble in aqueous solutions.[4] Therefore, it is not recommended to use water as the primary solvent. For aqueous-based assays, it is common practice to first dissolve the compound in a minimal amount of DMSO and then dilute this stock solution into the aqueous buffer.

Troubleshooting Guide: Improving Solubility of Ceftaroline Anhydrous Base in DMSO

Researchers may encounter challenges in completely dissolving **ceftaroline anhydrous base** in DMSO, especially when preparing high-concentration stock solutions. The following troubleshooting guide provides potential solutions to these issues.

Issue	Potential Cause	Recommended Solution
Incomplete Dissolution	The concentration of ceftaroline anhydrous base exceeds its solubility limit in DMSO at room temperature.	<ul style="list-style-type: none">- Gentle Warming: Warm the solution gently in a water bath (37-50°C) for a short period. Avoid excessive heat, which could degrade the compound.- Sonication: Use a bath sonicator to provide mechanical energy to aid in dissolution.- Vortexing: Vigorous vortexing can also help to break up any aggregates and promote dissolution.
Precipitation Upon Dilution in Aqueous Buffer	The concentration of the DMSO stock solution is too high, leading to precipitation when the solvent environment changes.	<ul style="list-style-type: none">- Lower the DMSO Stock Concentration: Prepare a more dilute stock solution in DMSO before adding it to the aqueous buffer.- Increase the Final DMSO Concentration: Ensure the final concentration of DMSO in your aqueous buffer is sufficient to maintain solubility, typically between 0.1% and 1%. However, always check the tolerance of your specific cell line or assay to DMSO.- Stepwise Dilution: Add the DMSO stock to the aqueous buffer in a stepwise manner with constant stirring or vortexing to allow for gradual mixing.
Cloudy or Hazy Solution	Presence of impurities or degradation of the compound.	<ul style="list-style-type: none">- Use High-Purity Solvents: Ensure that the DMSO used is of high purity and anhydrous.

Proper Storage: Store ceftaroline anhydrous base and its DMSO stock solutions under appropriate conditions (cool, dry, and protected from light) to prevent degradation.

[2]

Experimental Protocols

Protocol for Preparing a Ceftaroline Anhydrous Base Stock Solution in DMSO

This protocol provides a general methodology for dissolving **ceftaroline anhydrous base** in DMSO. The final concentration may need to be adjusted based on experimental requirements and the observed solubility.

Materials:

- **Ceftaroline anhydrous base** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or sonicator (optional)

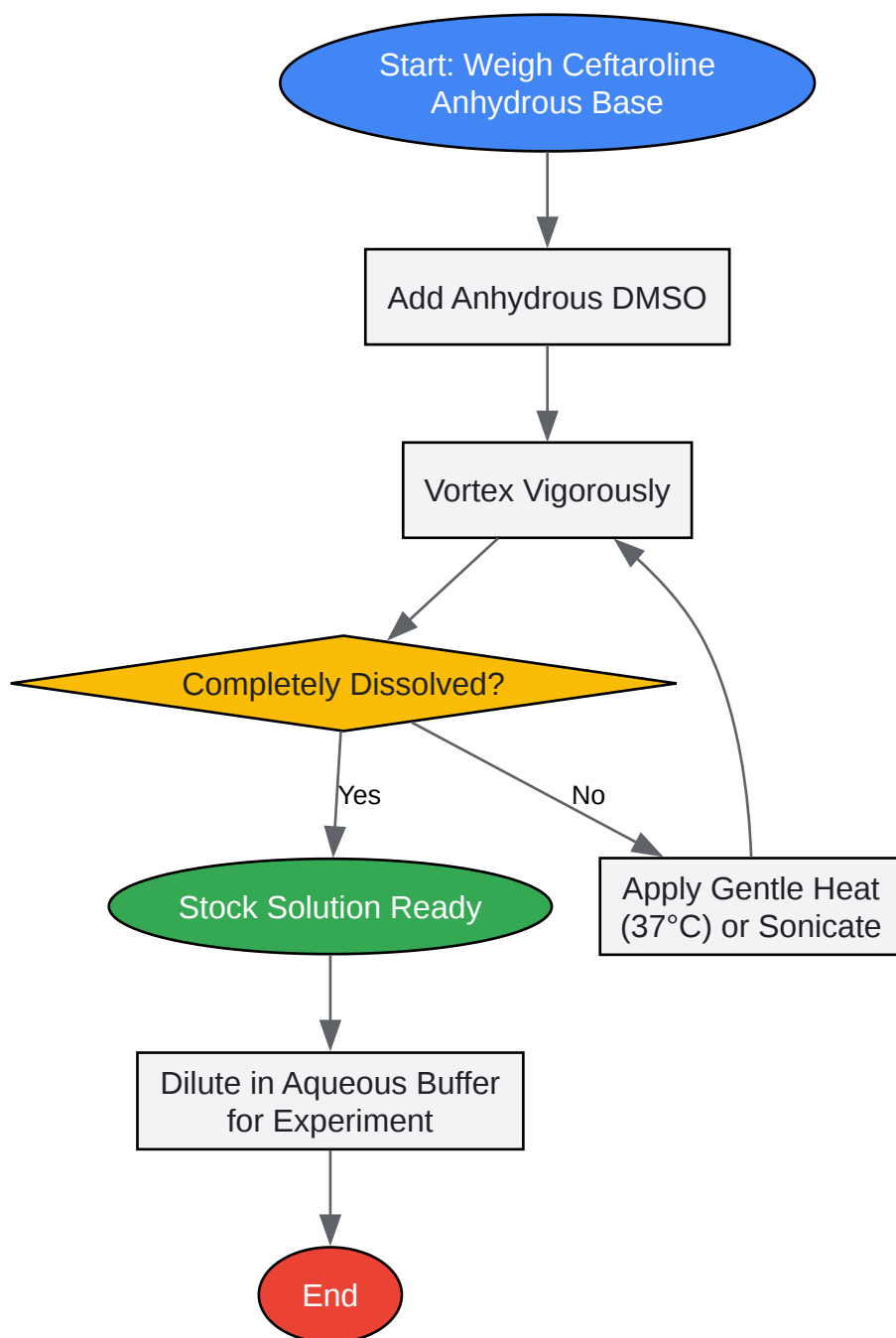
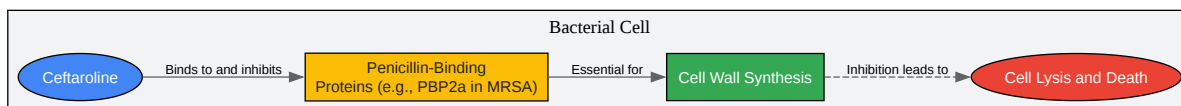
Methodology:

- **Weighing:** Accurately weigh the desired amount of **ceftaroline anhydrous base** powder in a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add the calculated volume of anhydrous, high-purity DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- **Initial Mixing:** Vortex the solution vigorously for 1-2 minutes.

- Visual Inspection: Visually inspect the solution for any undissolved particles.
- Troubleshooting (if necessary):
 - If particles are still visible, gently warm the solution in a 37°C water bath for 5-10 minutes, followed by vortexing.
 - Alternatively, place the tube in a bath sonicator for 5-10 minutes.
- Final Check: Once the solution is clear, it is ready for use or for further dilution in an appropriate buffer for your experiment.
- Storage: For short-term storage, keep the DMSO stock solution at 4°C. For long-term storage, aliquot the stock solution into smaller volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Visualizations

Mechanism of Action of Ceftaroline



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